

Essential Safety and Disposal Plan for SPOP-IN-1

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SPOP-IN-1

Cat. No.: B15613154

[Get Quote](#)

This document provides crucial safety and logistical information for the proper disposal of **SPOP-IN-1**, a selective SPOP E3 ubiquitin ligase inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. In the absence of a specific Safety Data Sheet (SDS) for **SPOP-IN-1**, it is imperative to treat this compound as a potentially hazardous chemical and follow all institutional and local regulations for chemical waste disposal.

Chemical and Physical Properties

A summary of the known quantitative data for **SPOP-IN-1** is presented below. This information is essential for understanding the compound's characteristics when preparing for disposal.

Property	Value	Source
CAS Number	2136270-56-7	MedChemExpress[1]
Molecular Formula	C ₂₆ H ₃₁ N ₇ O ₂ S	Tocris Bioscience[2]
Molecular Weight	505.64 g/mol	Tocris Bioscience[2]
Solubility in DMSO	≥ 5 mg/mL (9.88 mM)	Selleck Chemicals[3]
Solubility in Ethanol	~2.53 mg/mL (5 mM)	Tocris Bioscience[2]
Water Solubility	Insoluble	Selleck Chemicals[3]
Storage (Powder)	-20°C for 3 years	Selleck Chemicals[3]
Storage (in solvent)	-80°C for 1 year	Selleck Chemicals[3]

Experimental Protocols

Note: No specific experimental protocols for the disposal of **SPOP-IN-1** were found in the provided search results. The following procedure is based on general best practices for the disposal of laboratory chemical waste.

Step-by-Step Disposal Procedure for SPOP-IN-1

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **SPOP-IN-1** and its waste.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect un-used or expired **SPOP-IN-1** powder, as well as any materials contaminated with the solid compound (e.g., weighing boats, contaminated gloves, paper towels), in a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, sealable lid.

- Liquid Waste:
 - Collect solutions of **SPOP-IN-1** (e.g., in DMSO or ethanol) and any contaminated solvents in a separate, dedicated liquid hazardous waste container.
 - Ensure the container is compatible with the solvent used and is properly sealed to prevent leaks and evaporation. Do not overfill the container.
- Sharps Waste:
 - Any sharps, such as needles or pipette tips, contaminated with **SPOP-IN-1** should be disposed of in a designated sharps container for hazardous chemical waste.

3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**SPOP-IN-1**".
- Include the approximate concentration and quantity of the waste, as well as the date of accumulation.
- Follow your institution's specific labeling requirements.

4. Storage of Chemical Waste:

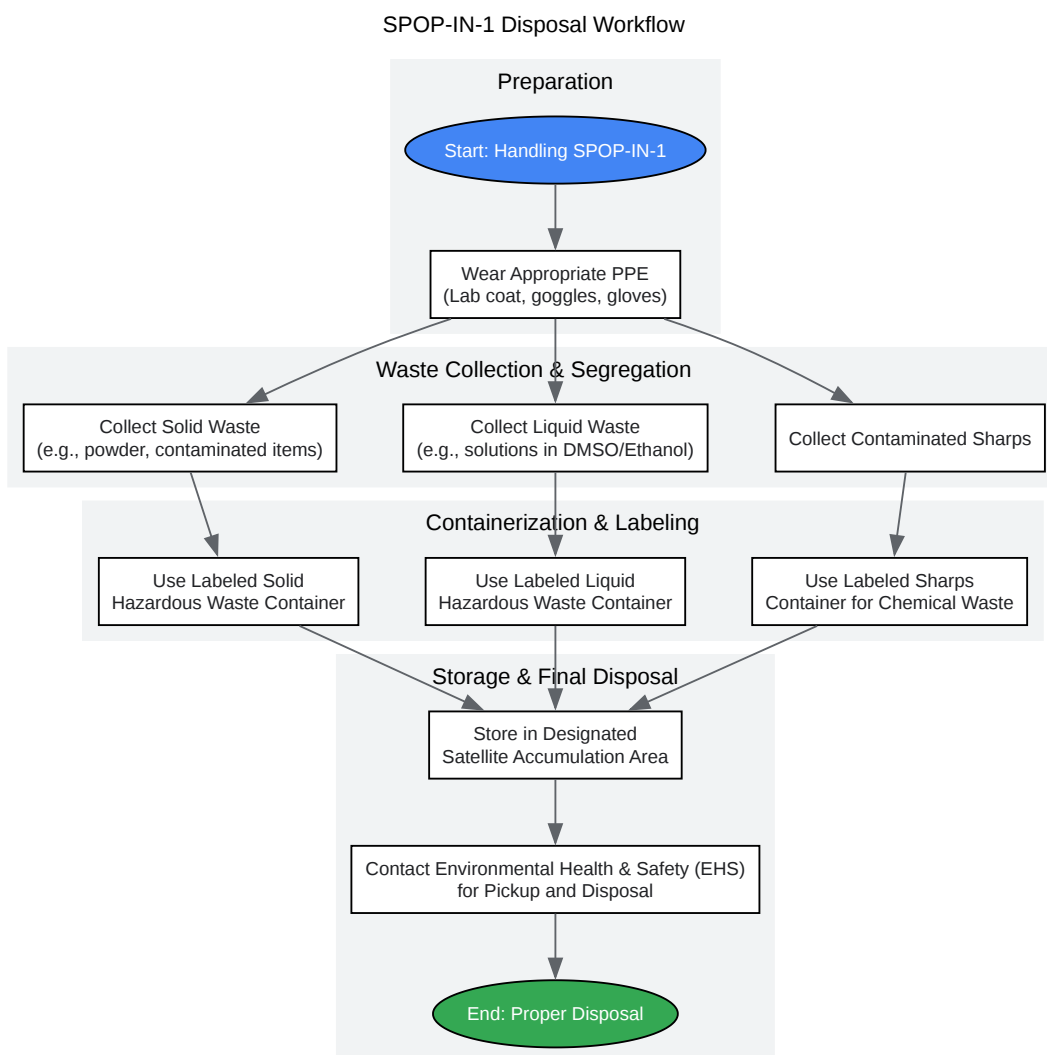
- Store hazardous waste containers in a designated, well-ventilated satellite accumulation area that is away from general laboratory traffic.
- Ensure that incompatible wastes are stored separately to prevent accidental reactions.

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of **SPOP-IN-1**, in either solid or liquid form, down the drain or in the regular trash.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **SPOP-IN-1**.



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the step-by-step procedure for the safe disposal of **SPOP-IN-1** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. SPOP-i-6lc | Ubiquitin E3 Ligases | Tocris Bioscience](#) [[tocris.com](https://www.tocris.com)]
- [3. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- To cite this document: BenchChem. [Essential Safety and Disposal Plan for SPOP-IN-1]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15613154/docs#essential-safety-and-disposal-plan-for-spop-in-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)